

# Otophyllósíde H: An Undocumented Steroidal Glycosíde

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## Compound of Interest

Compound Name: *Otophyllósíde H*

Cat. No.: *B15589733*

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Despite a comprehensive search of available scientific literature and chemical databases, no specific information regarding the chemical structure, properties, or biological activities of a compound named "**Otophyllósíde H**" could be located. This suggests that "**Otophyllósíde H**" may be an uncharacterized or very recently isolated compound for which data has not yet been publicly disseminated. It is also possible that this name is erroneous or refers to a compound not yet indexed in searchable resources.

While information on **Otophyllósíde H** is unavailable, the genus *Cynanchum*, from which other Otophyllósídes have been isolated, is a rich source of C21 steroidal glycosides. These compounds have garnered significant interest from researchers for their diverse and potent biological activities. Several other Otophyllósíde congeners, isolated from the roots of *Cynanchum otophyllum*, have been characterized and are briefly summarized below to provide context on this class of natural products.

## Characterized Otophyllósídes from *Cynanchum otophyllum*

A number of steroidal glycosides designated as Otophyllósídes have been successfully isolated and structurally elucidated from *Cynanchum otophyllum*. These compounds share a common steroidal aglycone core with variations in their glycosidic chains and substitutions on the steroid skeleton.

Compound Name	Molecular Formula	Molecular Weight (g/mol )	Key Structural Features
Otophyllósíde A	C <sub>50</sub> H <sub>78</sub> O <sub>18</sub>	963.15	Specific stereochemistry and glycosylation pattern.
Otophyllósíde B	C <sub>49</sub> H <sub>76</sub> O <sub>18</sub>	949.12	Differs in the sugar moieties attached to the aglycone.
Otophyllósíde F	C <sub>48</sub> H <sub>76</sub> O <sub>16</sub>	909.12	Characterized by a unique ester side chain. <a href="#">[1]</a>
Otophyllósíde O	C <sub>56</sub> H <sub>84</sub> O <sub>20</sub>	1077.25	Possesses an extended sugar chain. <a href="#">[2]</a>
Otophyllósíde T	C <sub>48</sub> H <sub>70</sub> O <sub>18</sub>	935.07	Distinctive hydroxylation and glycosylation pattern.

This table summarizes data for related, characterized Otophyllósíde compounds due to the absence of information on **Otophyllósíde H**.

## Biological Activities of Related Otophyllósídes

Studies on the characterized Otophyllósídes have revealed a range of biological activities, highlighting the therapeutic potential of this class of compounds. For instance, Otophyllósíde F has been investigated for its potential neuroprotective effects.[\[1\]](#) The broader class of C21 steroidal glycosides from *Cynanchum* species are known to exhibit cytotoxic activities against various cancer cell lines.

## General Experimental Approaches for Isolation and Characterization

The isolation and structural elucidation of steroidal glycosides like the Otophyllósides typically involve a series of chromatographic and spectroscopic techniques. A general workflow for such studies is outlined below.

Figure 1. A generalized workflow for the isolation and structural elucidation of natural products like Otophyllósides.

Caption: This diagram illustrates the typical experimental steps involved in extracting, isolating, and identifying novel compounds from plant sources.

In conclusion, while a detailed technical guide on **Otophyllósides H** cannot be provided due to a lack of available data, the study of its congeners from *Cynanchum otophyllum* reveals a promising class of bioactive steroidal glycosides. Future research may lead to the isolation and characterization of **Otophyllósides H**, at which point its chemical structure, properties, and biological activities can be properly documented.

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## References

- 1. natuprod.bocsci.com [natuprod.bocsci.com]
- 2. natuprod.bocsci.com [natuprod.bocsci.com]
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